

2,5-Diaminobenzene-1,4-diol chemical properties and structure

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Compound of Interest

Compound Name: *2,5-Diaminobenzene-1,4-diol*

Cat. No.: *B080983*

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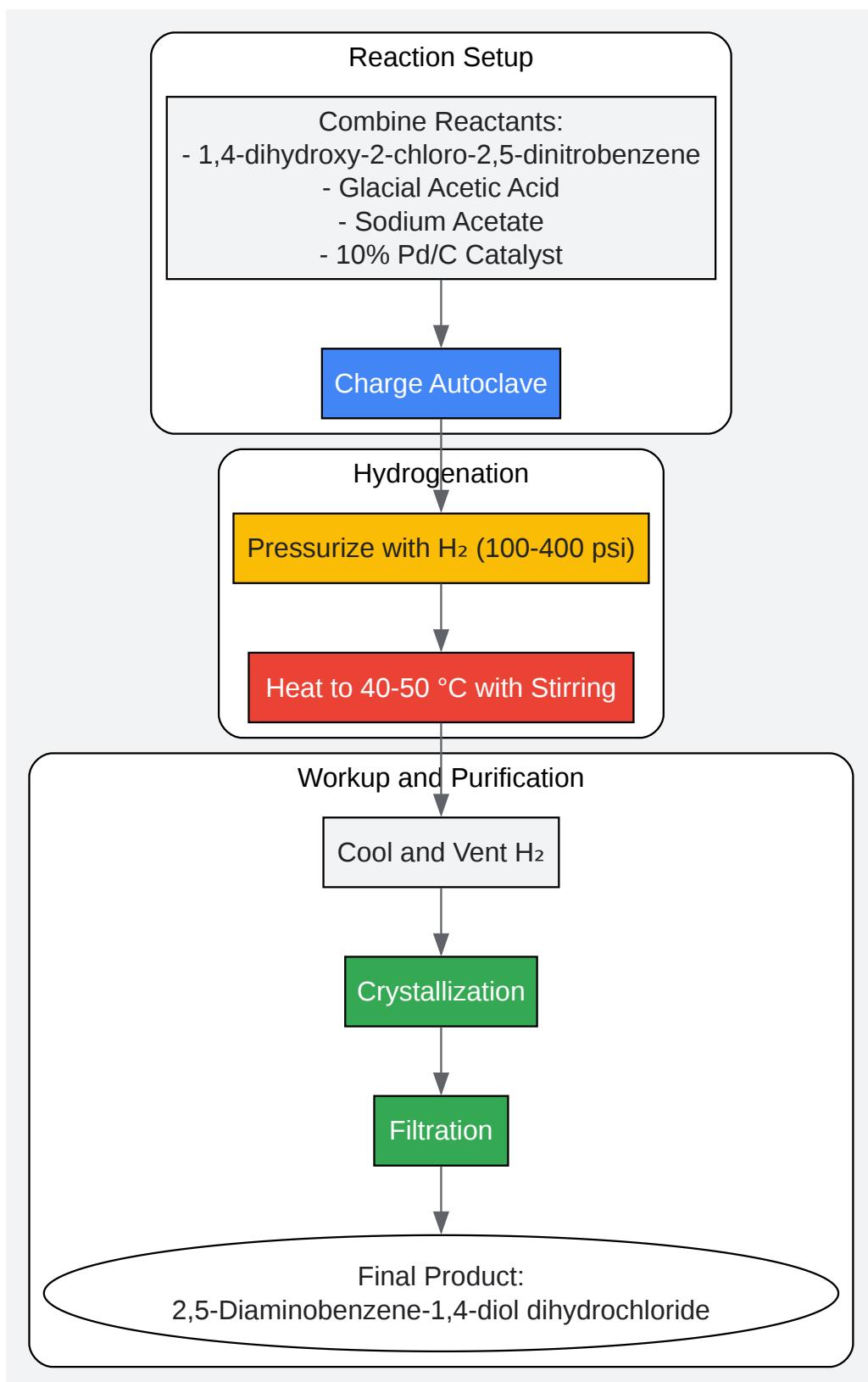
Chemical Identity and Structure

2,5-Diaminobenzene-1,4-diol, also known as 2,5-diaminohydroquinone, is an aromatic organic compound. Its structure consists of a benzene ring substituted with two amino (-NH₂) groups and two hydroxyl (-OH) groups at the 1, 2, 4, and 5 positions. This arrangement of functional groups makes it a highly reactive and versatile chemical intermediate.[\[1\]](#)

The compound is often handled and used in its more stable dihydrochloride salt form to prevent oxidation.[\[2\]](#)[\[3\]](#) It is sensitive to air and may discolor upon exposure.[\[2\]](#)[\[3\]](#)

Chemical Structure

Below is a Graphviz representation of the chemical structure of **2,5-Diaminobenzene-1,4-diol**.

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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. 2,5-Diaminobenzene-1,4-diol | C6H8N2O2 | CID 736297 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,5-Diamino-1,4-benzenedithiol Dihydrochloride | C6H10Cl2N2S2 | CID 14618269 - PubChem [pubchem.ncbi.nlm.nih.gov]
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